

Technical Guide: Structure, Synthesis, and Molecular Characterization of 2-Bromo-6-cyclopropoxypyridine

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Compound of Interest

Compound Name: 2-Bromo-6-cyclopropoxypyridine

CAS No.: 1209458-63-8

Cat. No.: B2451578

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Executive Summary

2-Bromo-6-cyclopropoxypyridine (CAS: 1209458-63-8) is a specialized heterocyclic building block utilized in the design of high-affinity ligands for G-protein coupled receptors (GPCRs) and kinase inhibitors.[1][2][3] Its structural value lies in the cyclopropoxy moiety, which serves as a metabolically stable, lipophilic bioisostere for methoxy or ethoxy groups, often improving the pharmacokinetic (PK) profile of drug candidates by reducing O-dealkylation rates.[3]

This guide provides a rigorous technical analysis of its physicochemical properties, a validated synthetic workflow, and critical handling protocols designed for medicinal chemistry applications.[3]

Part 1: Chemical Identity & Physicochemical Properties[3]

The core scaffold consists of a pyridine ring functionalized with a bromine atom at the C2 position—providing a handle for cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig)—and a cyclopropoxy ether at C6.[\[3\]](#)

Table 1: Physicochemical Data Profile

Property	Specification	Technical Insight
IUPAC Name	2-Bromo-6-(cyclopropyloxy)pyridine	Defines connectivity for patent filing. [3]
CAS Number	1209458-63-8	Primary identifier for sourcing.
Molecular Formula	C	Useful for high-resolution MS verification. [3]
	H	
	BrNO	
Molecular Weight	214.06 g/mol	Monoisotopic mass: 212.98 (for Br). [3]
Physical State	Colorless to pale yellow oil	Low melting point due to ether flexibility. [3]
Solubility	DCM, EtOAc, DMSO, MeOH	Lipophilic (cLogP ~ 2.5–2.8). [3]
Storage	2–8°C, Inert Atmosphere (Ar/N)	Protect from light to prevent debromination. [3]

Structural Analysis

The molecule exhibits a "push-pull" electronic character:

- The Bromine (C2): Electron-withdrawing (inductive), activating the ring for further nucleophilic attacks or serving as an oxidative addition site for Pd(0).[\[3\]](#)
- The Cyclopropoxy (C6): Electron-donating (resonance), but the steric bulk of the cyclopropyl ring (bond angles ~60°) creates a unique spatial volume compared to a standard isopropyl or ethyl group.[\[3\]](#)

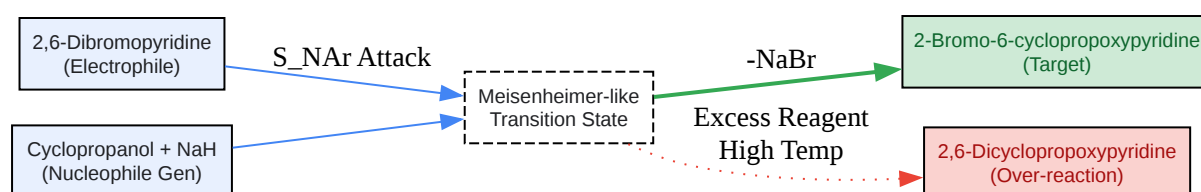
Part 2: Synthetic Strategy & Causality

As a Senior Scientist, I recommend synthesizing this compound via Nucleophilic Aromatic Substitution (S_NAr) rather than metal-catalyzed coupling. The S_NAr pathway is more cost-effective and scalable, provided you control the stoichiometry to prevent bis-substitution.^[3]

Core Challenge: 2,6-Dibromopyridine is symmetric. Reacting it with cyclopropanol can lead to the 2,6-dicyclopropoxy byproduct if the base concentration or temperature is too high.^[3]

Solution: Use Sodium Hydride (NaH) in DMF or THF at controlled temperatures (0°C to RT).^[3] The cyclopropoxide anion is a potent nucleophile that readily displaces one bromide.^[3]

Diagram 1: Synthetic Pathway Logic



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Caption: S

Ar pathway emphasizing the critical kinetic control required to avoid the bis-substituted byproduct.

Part 3: Validated Experimental Protocol

Objective: Synthesis of **2-Bromo-6-cyclopropoxypyridine** (1.0 g scale). Safety Precaution: NaH generates H₂ gas.^[3] Perform in a well-ventilated fume hood.

Materials

- 2,6-Dibromopyridine (1.0 eq)
- Cyclopropanol (1.1 eq)[3]
- Sodium Hydride (60% dispersion in mineral oil) (1.2 eq)[3]
- Anhydrous DMF (Dimethylformamide) or THF[3]
- Saturated NH

Cl solution (quenching)[3]

Step-by-Step Methodology

- Nucleophile Generation:
 - In a flame-dried round-bottom flask under Argon, suspend NaH (1.2 eq) in anhydrous DMF (5 mL per gram of substrate).
 - Cool to 0°C using an ice bath.[3][4]
 - Add Cyclopropanol (1.1 eq) dropwise.[3] Observation: Vigorous bubbling (H evolution).
 - Stir at 0°C for 30 minutes until bubbling ceases and the solution becomes clear/translucent.
- S

Ar Reaction:

- Dissolve 2,6-Dibromopyridine (1.0 eq) in minimal DMF.[3]
- Add the pyridine solution dropwise to the cyclopropoxide mixture at 0°C. Causality: Adding the electrophile to the nucleophile ensures the nucleophile is always present, but keeping the temperature low prevents the second bromide from reacting immediately.
- Allow the mixture to warm to Room Temperature (25°C).

- Stir for 2–4 hours. Monitor via TLC (Hexane/EtOAc 9:1). The product usually has a higher R_f than the starting dibromide.[\[3\]](#)
- Workup & Purification:
 - Quench carefully with sat.[\[3\]](#) NH₄Cl (exothermic).[\[3\]](#)
 - Extract with Ethyl Acetate (3x).[\[3\]](#) Wash combined organics with water (to remove DMF) and brine.[\[3\]](#)
 - Dry over Na₂SO₄, filter, and concentrate.
 - Purification: Flash Column Chromatography (Silica Gel).[\[3\]](#)
 - Gradient: 0%
5% EtOAc in Hexanes.[\[3\]](#)
 - Note: The product is non-polar.[\[3\]](#) The bis-substituted byproduct elutes later.[\[3\]](#)

Part 4: Structural Characterization (Analytical Signatures)[\[3\]](#)

To confirm the structure, you must validate the integrity of the cyclopropyl ring (which can ring-open under acidic conditions) and the substitution pattern.[\[3\]](#)

Table 2: Expected NMR Data (¹H, 400 MHz, CDCl₃)

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Pyridine C3-H	7.10 – 7.20	Doublet (Hz)	1H	Ortho to Bromine (shielded relative to C4).[3]
Pyridine C5-H	6.70 – 6.80	Doublet (Hz)	1H	Ortho to Ether (strongly shielded by oxygen).[3]
Pyridine C4-H	7.40 – 7.50	Triplet (Hz)	1H	Meta to both substituents.[3]
Cyclopropyl CH	4.05 – 4.15	Multiplet	1H	Methine proton adjacent to oxygen.[3]
Cyclopropyl CH	0.75 – 0.85	Multiplet	4H	Characteristic high-field cyclopropyl signals.[3]

Mass Spectrometry (LC-MS):

- Ionization: ESI+
- Pattern: You will see a characteristic 1:1 doublet for the Bromine isotope pattern (Br and Br).[3]
- m/z: peaks at 214.0 and 216.0.[3]

Part 5: Applications in Drug Discovery[5]

This molecule is not a drug itself but a high-value intermediate.[3] Its applications are driven by the specific properties of the cyclopropyl ether.[3][5]

Metabolic Stability (The "Dealkylation Block")

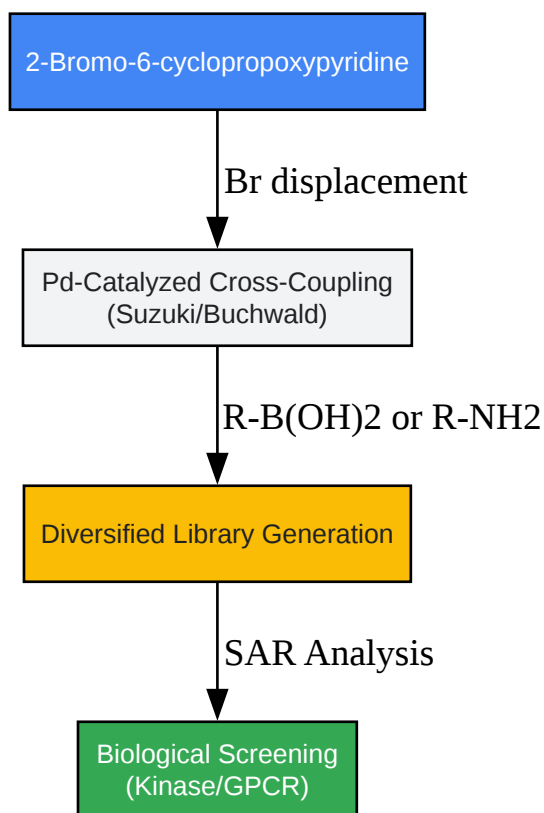
Standard methoxy (-OMe) groups are prone to rapid metabolic oxidation by Cytochrome P450 enzymes (O-demethylation).[3]

- Mechanism: The cyclopropyl group lacks adjacent protons that are easily abstractable, and the ring strain alters the oxidation potential.[3]
- Result: Replacing -OMe with -O-Cyclopropyl often extends the half-life () of a lead compound.[3]

Lipophilic Tuning

The cyclopropyl group adds lipophilicity (increasing LogP by ~0.8 vs. methyl) without adding significant flexible bulk (entropic penalty) like a propyl or butyl chain.[3] This is critical for penetrating the Blood-Brain Barrier (BBB).[3]

Diagram 2: Medicinal Chemistry Workflow



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Caption: Workflow utilizing the scaffold for library generation via Palladium-catalyzed coupling at the C2-position.

References

- PubChem. (2025).[3] 2-Bromo-6-chloropyridine (Analogous Structure Data). National Library of Medicine.[3] Retrieved February 9, 2026, from [[Link](#)]

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